

Safeguarding Health and Environment: Proper Disposal of ML192

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Compound of Interest

Compound Name: ML192

Cat. No.: B1676638

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides essential, immediate safety and logistical information for the proper disposal of **ML192**, a selective ligand antagonist of GPR55. Adherence to these procedures is critical due to the compound's potential health and environmental hazards.^{[1][2]}

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **ML192** with appropriate care. The compound is harmful if swallowed and is very toxic to aquatic life with long-lasting effects.^[1] Therefore, preventing its release into the environment is a primary concern.

Personal Protective Equipment (PPE):

- **Eye Protection:** Safety goggles with side-shields are mandatory to prevent accidental eye contact.^[1]
- **Hand Protection:** Wear protective gloves to avoid skin contact.^[1]
- **Body Protection:** Impervious clothing should be worn to protect the skin.^[1]
- **Respiratory Protection:** Use a suitable respirator, especially in areas with inadequate ventilation, to avoid inhalation of dust or aerosols.^[1]

Engineering Controls:

- Work in a well-ventilated area, preferably with an appropriate exhaust ventilation system.^[1]
- Ensure that a safety shower and eye wash station are readily accessible.^[1]

Step-by-Step Disposal Procedure

The fundamental principle for the disposal of **ML192** is to treat it as hazardous chemical waste and ensure it is handled by a licensed and approved waste disposal facility.

- Segregation: Isolate **ML192** waste from other laboratory waste streams. This includes any unused product, contaminated labware (e.g., vials, pipette tips), and contaminated PPE.
- Containerization:
 - Place solid **ML192** waste and contaminated materials into a clearly labeled, leak-proof, and sealable hazardous waste container.
 - For solutions containing **ML192**, use a designated, sealed, and labeled container for hazardous liquid waste.
 - The container must be clearly marked with the words "Hazardous Waste" and the chemical name "**ML192**."
- Storage: Store the hazardous waste container in a designated, secure, and well-ventilated area away from incompatible materials such as strong acids, alkalis, and oxidizing or reducing agents.^[1] The storage area should be cool and away from direct sunlight and sources of ignition.^[1]
- Documentation: Maintain a log of the accumulated **ML192** waste, noting the quantity and date of accumulation.
- Professional Disposal: Arrange for the collection and disposal of the **ML192** waste through an approved and licensed hazardous waste disposal company. Do not dispose of **ML192** down the drain or in regular trash. The safety data sheet explicitly states to "Dispose of contents/ container to an approved waste disposal plant."^[1]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **ML192** is provided in the table below for easy reference.

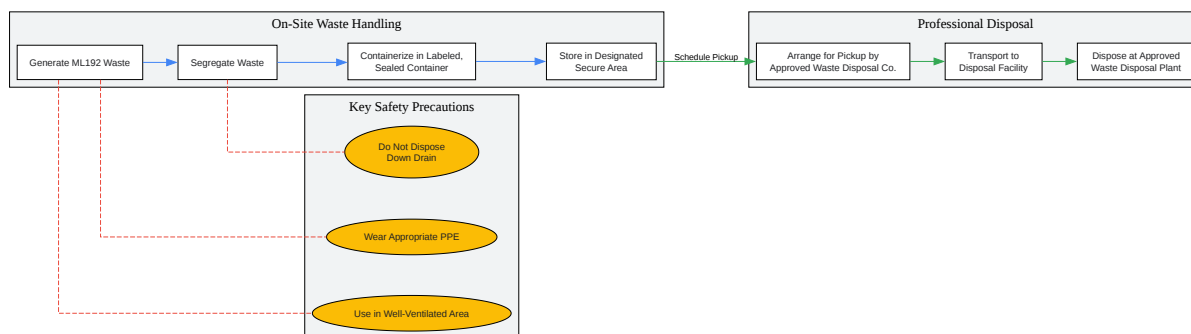
Property	Value
Formula	C20H22N4O2S
Molecular Weight	382.482
CAS Number	460331-61-7
Appearance	Solid
Storage Temperature	-20°C (powder) or -80°C (in solvent)[1]
Chemical Stability	Stable under recommended storage conditions[1]

Experimental Protocols Cited

The primary guidance for the disposal of **ML192** is derived from its Safety Data Sheet (SDS). The procedures outlined are standard for the disposal of hazardous chemical waste and do not originate from specific experimental protocols but rather from established safety and regulatory guidelines.

ML192 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **ML192**.



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Caption: Logical workflow for the proper disposal of **ML192**.

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References

- 1. ML192|460331-61-7|MSDS [dcchemicals.com]
- 2. medchemexpress.com [medchemexpress.com]

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